

Technical Whitepaper: Characterization and Analysis of PCB 190

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Compound of Interest

Compound Name: 2,3,3',4,4',5,6-Heptachlorobiphenyl

CAS No.: 41411-64-7

Cat. No.: B1582232

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Executive Summary

Polychlorinated biphenyls (PCBs) comprise 209 discrete congeners, each exhibiting unique toxicokinetics and environmental fate profiles based on their degree of chlorination and substitution patterns. PCB 190 (**2,3,3',4,4',5,6-Heptachlorobiphenyl**) is a heptachlorinated congener of significant interest in environmental toxicology and analytical chemistry. Unlike its dioxin-like counterparts, PCB 190 is a di-ortho substituted congener, classifying it primarily as a Non-Dioxin-Like (NDL) PCB. This distinction is critical for researchers in drug development and toxicology, as it implies a mechanism of action involving Phenobarbital-type cytochrome P450 induction (CYP2B/3A) rather than the Aryl hydrocarbon Receptor (AhR) pathway associated with dioxin-like toxicity.

This guide provides a definitive structural analysis, physicochemical property set, and a validated analytical workflow for the quantification of PCB 190 in complex biological and environmental matrices.

Chemical Identity and Structural Architecture

The precise identification of PCB congeners is governed by the Ballschmiter & Zell (BZ) numbering system, which aligns with IUPAC nomenclature.[1]

Nomenclature and Identifiers

- IUPAC Name: **2,3,3',4,4',5,6-Heptachlorobiphenyl**
- BZ Number: PCB 190
- CAS Registry Number: 41411-64-7[2]
- Molecular Formula: C₁₂H₃Cl₇
- Molecular Weight: 395.32 g/mol

Structural Analysis

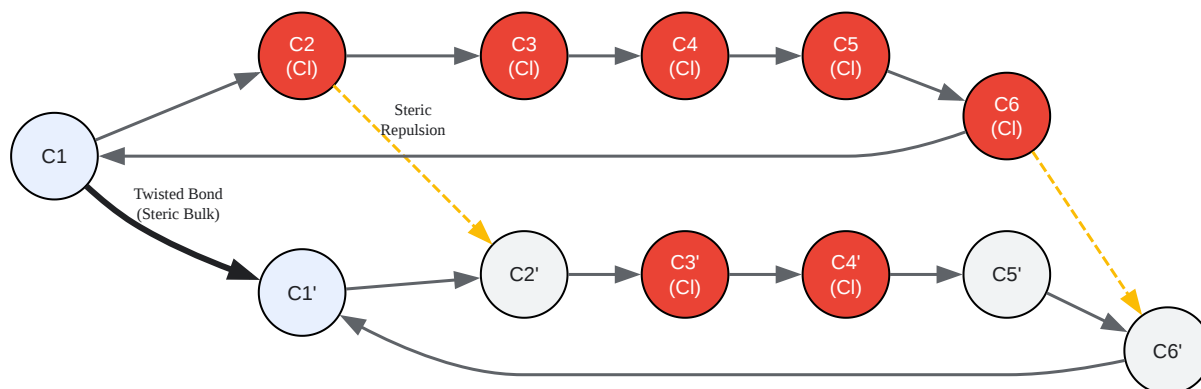
PCB 190 features a biphenyl backbone with seven chlorine substituents. The substitution pattern is asymmetric:

- Ring A (Phenyl 1): Fully substituted at positions 2, 3, 4, 5, 6 (Pentachlorophenyl group).
- Ring B (Phenyl 2): Substituted at positions 3', 4' (3,4-Dichlorophenyl group).

The presence of chlorine atoms at the 2 and 6 positions (ortho positions) on Ring A creates significant steric hindrance, preventing the two phenyl rings from achieving coplanarity. This steric bulk inhibits the molecule from binding effectively to the AhR, distinguishing it from the planar, dioxin-like PCBs (e.g., PCB 126, PCB 169).

Structural Visualization

The following diagram illustrates the chlorination pattern and the resulting steric interactions.



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Figure 1: Structural topology of PCB 190. Red nodes indicate chlorinated positions. The bond between C1 and C1' is twisted due to steric repulsion from ortho-chlorines at C2 and C6.

Physicochemical Profile

The environmental behavior and bioaccumulation potential of PCB 190 are dictated by its high lipophilicity and low water solubility. These properties necessitate rigorous extraction protocols using non-polar solvents.

Property	Value / Range	Context
Molecular Weight	395.32 g/mol	High molecular weight facilitates adsorption to sediments.
Physical State	Solid (Crystalline)	At Standard Temperature and Pressure (STP).
Log Kow (Octanol-Water)	-7.0 – 7.4 (Estimated)	Highly lipophilic; indicates strong bioaccumulation potential in adipose tissue.
Water Solubility	< 1 µg/L (Estimated)	Extremely hydrophobic; essentially insoluble in water.
Vapor Pressure	$\sim 1.0 \times 10^{-5}$ Pa (25°C)	Semi-volatile; capable of long-range atmospheric transport.
Henry's Law Constant	$\sim 3.0 \times 10^{-4}$ atm-m ³ /mol	Favors partitioning from water to air.

Data derived from homologous series trends and standard reference materials [1, 3].

Toxicological Significance (Drug Development Context)

For researchers in drug metabolism and toxicology, distinguishing between "dioxin-like" and "non-dioxin-like" (NDL) activity is paramount.

Mechanism of Action

- **NDL-PCB Classification:** PCB 190 is a di-ortho congener. It does not exhibit significant affinity for the Aryl hydrocarbon Receptor (AhR). Consequently, it is not assigned a Toxic Equivalency Factor (TEF) by the WHO (2005) [2, 5].
- **CYP Induction:** Unlike dioxin-like PCBs (which induce CYP1A1/1A2), PCB 190 is expected to act as a Phenobarbital-type inducer, upregulating CYP2B and CYP3A families. This is

critical for drug-drug interaction (DDI) studies, as co-exposure could alter the metabolism of pharmaceutical substrates cleared by these enzymes.

- Neurotoxicity: NDL-PCBs have been implicated in disrupting intracellular calcium signaling and dopamine levels, posing potential neurotoxic risks distinct from dioxin-like effects.

Analytical Methodology: Isotope Dilution GC-HRMS

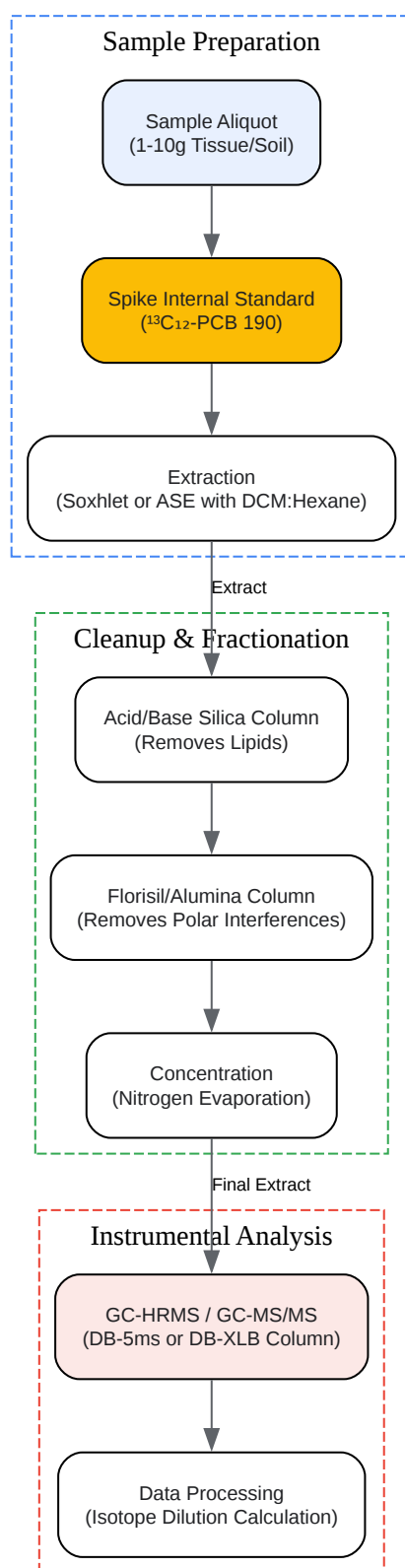
To ensure data integrity and regulatory compliance (e.g., EPA Method 1668C), the quantification of PCB 190 requires Isotope Dilution Mass Spectrometry (IDMS). This method corrects for losses during extraction and matrix effects.

Reagents and Standards

- Native Standard: PCB 190 (Certified Reference Material).
- Internal Standard: $^{13}\text{C}_{12}$ -labeled PCB 190 (or $^{13}\text{C}_{12}$ -PCB 180 if 190 is unavailable).
- Solvents: Nonane, Hexane, Dichloromethane (Pesticide Grade).

Analytical Workflow

The following protocol outlines the extraction and cleanup necessary to isolate PCB 190 from complex lipid-rich matrices (e.g., tissue, plasma).



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Figure 2: Validated analytical workflow for PCB 190 determination using Isotope Dilution Mass Spectrometry.

Instrumental Parameters (Guideline)

- Column: 30m x 0.25mm ID, 0.25µm film thickness (5% phenyl-methylpolysiloxane, e.g., DB-5ms).
- Carrier Gas: Helium at constant flow (1.0 mL/min).
- Oven Program: 100°C (2 min) → 15°C/min to 180°C → 2.5°C/min to 280°C (hold 5 min).
- Detection: Selected Ion Monitoring (SIM).[3] Monitor m/z 393.8020 and 395.7990 (M+ and M+2) for native PCB 190.

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Sources

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